

Personal protective equipment for handling 2',6'-Difluoroacetophenone

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Compound of Interest

Compound Name: 2',6'-Difluoroacetophenone

Cat. No.: B084162

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Essential Safety and Handling Guide for 2',6'-Difluoroacetophenone

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2',6'-Difluoroacetophenone** (CAS No: 13670-99-0), tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2',6'-Difluoroacetophenone is a combustible liquid that requires careful handling to avoid health hazards and ensure laboratory safety.^{[1][2]} Its key properties are summarized below.

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O
Molecular Weight	156.13 g/mol ^[3]
Appearance	Liquid ^[3]
Boiling Point	76-79 °C at 15 mmHg ^[3]
Density	1.197 g/mL at 25 °C ^[3]
Flash Point	77 °C (170.6 °F) - closed cup ^[3]


Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS).[1][2]
Understanding these hazards is the first step in safe handling.

Hazard Classification	GHS Code	Description
Flammable Liquids	Category 4	H227: Combustible liquid[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3]

Signal Word: Warning[1][2][3]

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following table outlines the required equipment.

Protection Type	Recommended Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields (conforming to EN166) or safety goggles.[4] A face shield is recommended if there is a splash potential.[5]	Protects against splashes and vapors causing serious eye irritation.[1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Butyl, Neoprene). [6][7] A lab coat or chemical-resistant apron is required.[5]	Prevents skin contact which can cause irritation.[1][2]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood.[1][8] If a fume hood is not available or if ventilation is poor, use a NIOSH-approved respirator with organic vapor cartridges (e.g., Type ABEK (EN14387) respirator filter).[3][9]	Protects against inhalation of vapors which may cause respiratory irritation.[1][2]

Operational Plans: Handling, Storage, and Disposal

Adherence to strict operational protocols is crucial for safety.

Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is available and inspected for integrity. [4] Read the Safety Data Sheet (SDS) thoroughly.[10]
- Work Area: Handle the chemical inside a properly functioning chemical fume hood to minimize vapor accumulation.[1][8]
- Avoidance: Avoid contact with skin and eyes and inhalation of vapor or mist.

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][8] Use non-sparking tools when handling containers.[6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[2]

Storage Plan

- Containers: Keep containers tightly closed when not in use.[2]
- Location: Store in a dry, cool, and well-ventilated place.[2]
- Cabinets: For quantities of 10 gallons or more, a dedicated flammable storage cabinet is required.[1]
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases.[2]

Disposal Plan

2',6'-Difluoroacetophenone is a halogenated organic compound and must be disposed of as hazardous waste.[4][11]

- Segregation: Do not mix with non-halogenated waste.[3][11] Collect in a designated, properly labeled hazardous waste container for "Halogenated Organic Liquids".[3][4]
- Container: The waste container must be in good condition, compatible with the chemical, and have a tight-sealing cap.[3]
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name ("Waste: **2',6'-Difluoroacetophenone**"), and a list of all constituents if it's a mixed waste stream.[3]
- Collection: When the container is nearly full, arrange for collection by a licensed professional waste disposal service.[4]
- Contaminated Materials: Dispose of any contaminated PPE, spill cleanup materials, and empty containers as hazardous waste.[12][13]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2]

Spill Response Plan

- Evacuate & Isolate: Immediately alert others in the area and evacuate non-essential personnel. Isolate the spill area.[\[14\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably with an exhaust system directed outdoors.[\[14\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[14\]](#)
- Contain Spill: Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite, dry sand, or spill pillows.[\[13\]](#)[\[14\]](#)

- Absorb & Collect: Absorb the spilled liquid, working from the outside in. Use non-sparking tools to collect the absorbed material and place it into a sealable, labeled container for hazardous waste disposal.[\[12\]](#)[\[14\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[12\]](#)
- Dispose: Dispose of all cleanup materials as hazardous waste.[\[12\]](#)[\[13\]](#)
- Report: Report the incident to your institution's Environmental Health and Safety department.[\[12\]](#)

Visual Safety Protocols

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls for minimizing exposure to **2',6'-Difluoroacetophenone**, from most to least effective.

Caption: Hierarchy of controls for managing chemical exposure.

Experimental Workflow for Safe Handling

This workflow provides a step-by-step visual guide for the safe handling of **2',6'-Difluoroacetophenone** from acquisition to disposal.

Caption: Step-by-step workflow for handling **2',6'-Difluoroacetophenone**.

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